

Application Note: Monitoring Food Oxidation Using Epoxy Octadecanoic Acid Levels

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Compound of Interest

Compound Name: *trans-15,16-Epoxy-octadecanoic acid*

Cat. No.: B15551341

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Introduction

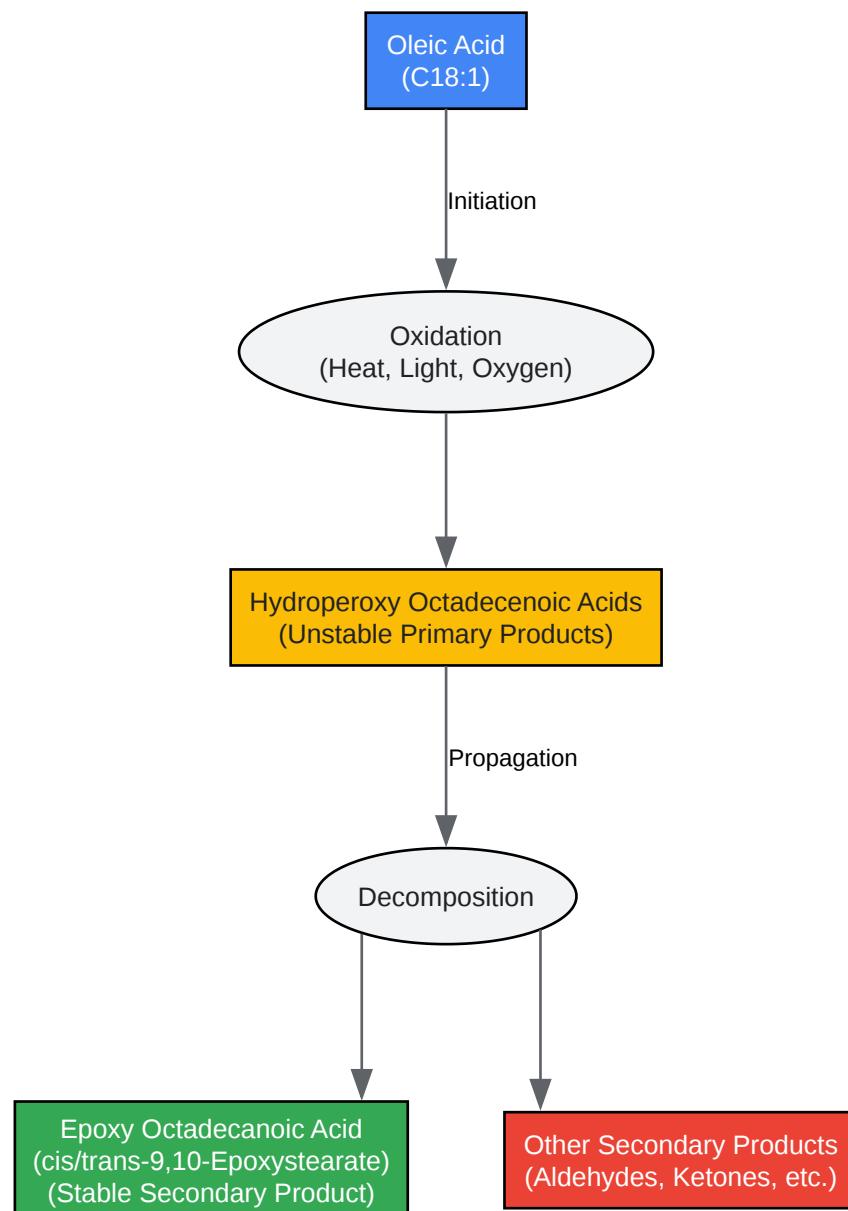
Lipid oxidation is a primary cause of food spoilage, leading to the development of off-flavors, undesirable odors, and a decrease in nutritional quality.^[1] This process involves a complex series of chemical reactions, initiating with the formation of unstable primary oxidation products like hydroperoxides, which then decompose into a wide array of more stable secondary products, including aldehydes, ketones, and epoxy fatty acids.^{[2][3]} Among these, epoxy octadecanoic acids, primarily formed from the oxidation of oleic acid, serve as reliable markers for assessing the extent of oxidative degradation in food products.^{[2][4]}

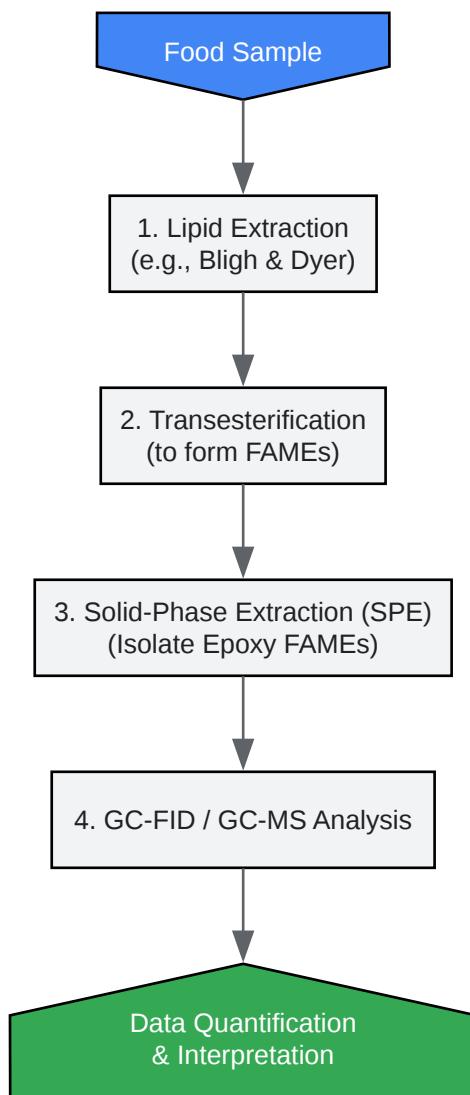
Unlike primary oxidation products, which are transient, epoxy fatty acids are relatively stable final products, making their quantification a robust method for evaluating the cumulative oxidative stress a food product has undergone, particularly during processes like deep-fat frying.^[2] Monitoring the levels of these compounds is crucial for quality control in the food industry and for understanding the potential health implications of consuming oxidized fats.^[1]

Formation of Epoxy Octadecanoic Acid

Epoxy octadecanoic acids are secondary oxidation products that arise from the decomposition of hydroperoxides formed from oleic acid (an 18-carbon monounsaturated fatty acid). The process is initiated by the abstraction of a hydrogen atom, leading to the formation of hydroperoxide isomers.^[2] These unstable intermediates then decompose, and through various radical reactions, can form stable epoxide rings on the fatty acid chain. Specifically, oleic acid

oxidation can lead to the formation of cis- and trans-9,10-epoxystearate.[\[2\]](#) Similarly, linoleic acid, a polyunsaturated fatty acid, can form various monounsaturated epoxides.[\[2\]](#) The concentration of these epoxy fatty acids tends to increase with heating time and temperature, although antioxidants can suppress their formation.[\[5\]](#)





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